

Technical Guide to Health and Safety for Ethylurea Handling

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Compound of Interest

Compound Name: Ethylurea

Cat. No.: B042620

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the health and safety considerations for the handling of **Ethylurea** (CAS No. 625-52-5). The information is intended to support risk assessment and the implementation of safe laboratory practices.

Chemical and Physical Properties

Ethylurea is a white to beige crystalline solid.^{[1][2]} Understanding its physical and chemical properties is fundamental to its safe handling and storage.

Property	Value	Reference(s)
Molecular Formula	C ₃ H ₈ N ₂ O	[3][4]
Molecular Weight	88.11 g/mol	[4]
Appearance	Very slightly beige crystals / White crystal	[2][5]
Odor	Odorless	[3]
Melting Point	90 - 95 °C / 194 - 203 °F	[3]
Flash Point	> 93 °C / > 199.4 °F	[3]
Solubility	Soluble in water, methanol, ethanol, and acetone.[6][7]	
Stability	Stable under normal conditions.	[3][8]

Toxicological Information

The toxicological properties of **Ethylurea** have not been fully investigated.[5] However, available data indicates that it should be handled with caution. It is classified as harmful if swallowed, in contact with skin, or if inhaled.[7][8] It may also cause respiratory irritation and is suspected of causing genetic defects.[7][8]

Hazard Classification	Category	Statement	Reference(s)
Acute Oral Toxicity	4	Harmful if swallowed	[3][8]
Acute Dermal Toxicity	4	Harmful in contact with skin	[3][8]
Acute Inhalation Toxicity	4	Harmful if inhaled	[3][8]
Skin Corrosion/Irritation	2	Causes skin irritation	[1][4]
Serious Eye Damage/Irritation	2	Causes serious eye irritation	[1][4]
Germ Cell Mutagenicity	2	Suspected of causing genetic defects	[3][8]
Specific Target Organ Toxicity (Single Exposure)	3	May cause respiratory irritation.[1][3][4]	

Note: LD50/LC50 data is not readily available.[5]

Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure safety.

Handling:

- Wash thoroughly after handling.[5]
- Use with adequate ventilation to keep airborne concentrations low.[5]
- Minimize dust generation and accumulation.[5]
- Avoid contact with eyes, skin, and clothing.[5]
- Avoid ingestion and inhalation.[5]

- Wear appropriate personal protective equipment (PPE).[3]

Storage:

- Store in a tightly closed container.[5]
- Store in a cool, dry, well-ventilated area.[5]
- Keep away from incompatible substances such as strong oxidizing agents.[3][8]
- Store locked up.[3]

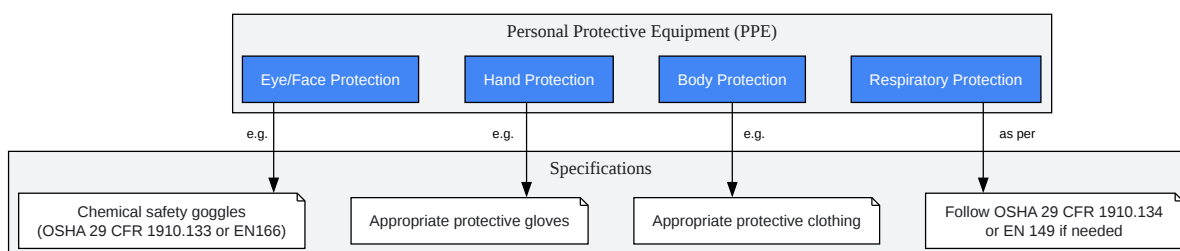
Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential to prevent exposure.

Engineering Controls:

- Facilities storing or utilizing this material should be equipped with an eyewash facility and a safety shower.[5]
- Use adequate ventilation, especially in confined areas.[3]

Personal Protective Equipment (PPE):

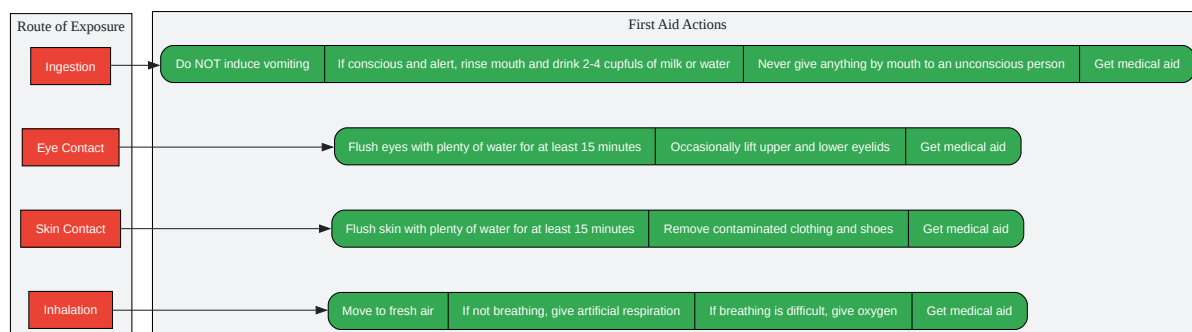


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Caption: Required Personal Protective Equipment for handling **Ethylurea**.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.



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Caption: First aid procedures for **Ethylurea** exposure.

General Advice: If symptoms persist, call a physician.^[3] Ensure that medical personnel are aware of the material involved and take precautions to protect themselves.^[8] Treat symptomatically.^{[3][5]}

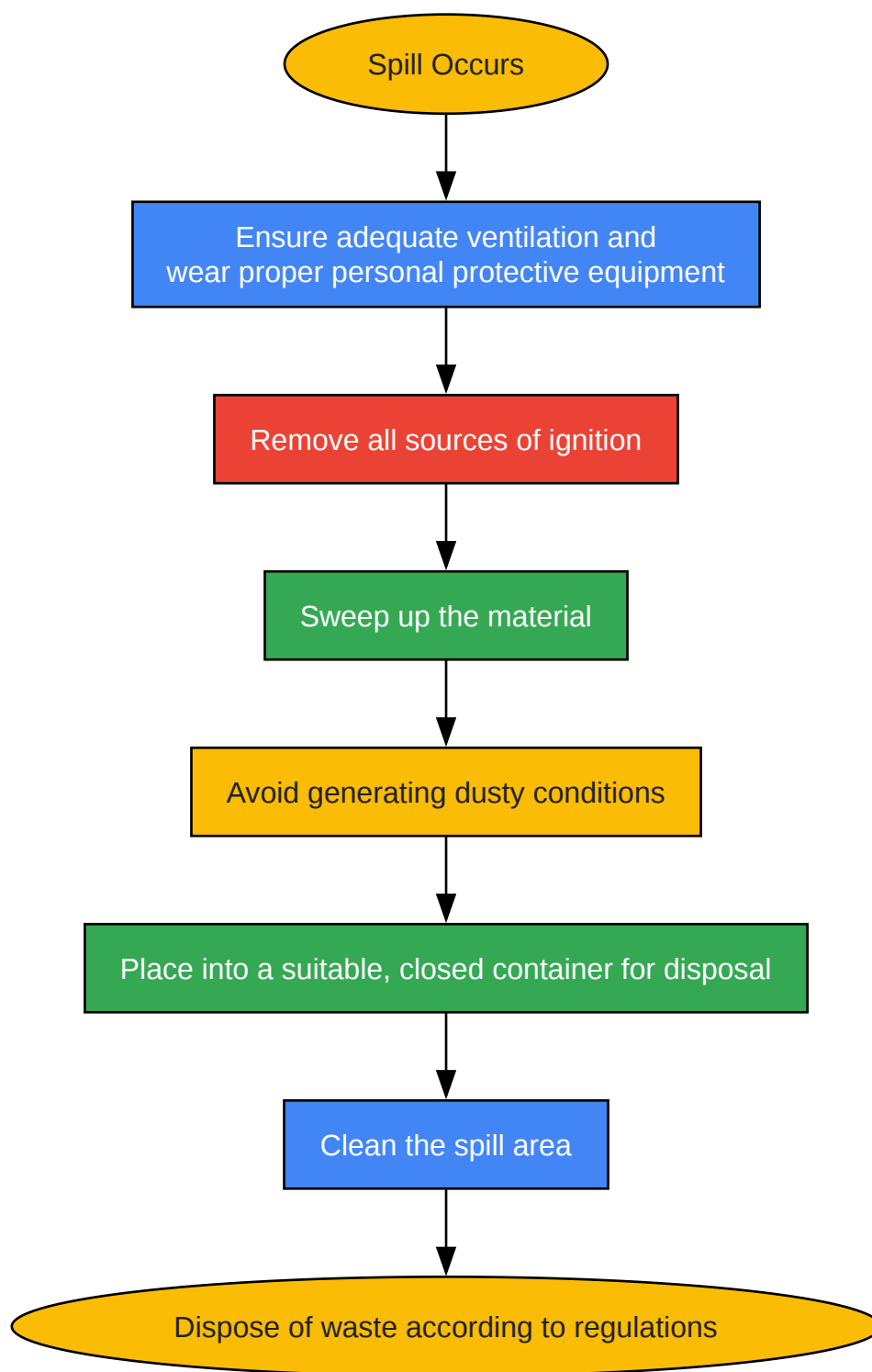
Fire Fighting Measures

Ethylurea is a combustible material.[\[3\]](#)

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam.[\[3\]](#)[\[5\]](#)
- Specific Hazards: During a fire, irritating and highly toxic gases such as nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂) may be generated by thermal decomposition or combustion.[\[3\]](#)[\[5\]](#) Containers may explode when heated.[\[3\]](#)
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[3\]](#)[\[5\]](#)

Accidental Release Measures

In the event of a spill, follow these procedures to minimize hazards.



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Caption: Workflow for handling an accidental spill of **Ethylurea**.

Environmental Precautions: Should not be released into the environment.[3][8]

Stability and Reactivity

- Reactivity: None known, based on information available.[3]
- Chemical Stability: Stable under normal conditions.[3][8]
- Conditions to Avoid: Incompatible products, heat, open flames, hot surfaces, and sources of ignition.[3][8]
- Incompatible Materials: Strong oxidizing agents.[3][8]
- Hazardous Decomposition Products: Nitrogen oxides (NOx), carbon monoxide (CO), carbon dioxide (CO2).[3]
- Hazardous Polymerization: Does not occur.[3][8]

Experimental Protocols

Detailed experimental protocols for the toxicological and safety testing of **Ethylurea** are not extensively available in the public domain. The provided safety data is generally based on standardized testing protocols such as those outlined by the OECD for chemical safety testing. When designing experiments involving **Ethylurea**, researchers should adhere to established good laboratory practices (GLP) and consult relevant guidelines for handling hazardous chemicals.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive risk assessment. Always consult the most current Safety Data Sheet (SDS) provided by the manufacturer before handling any chemical.

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